

# 3-Iodohexane physical and chemical properties

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## Compound of Interest

Compound Name: 3-Iodohexane

Cat. No.: B1593382

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An In-depth Technical Guide to the Physical and Chemical Properties of **3-Iodohexane**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **3-Iodohexane**, an important intermediate in organic synthesis. The information is presented to support its application in research, particularly in the fields of medicinal chemistry and material science.

## Core Physical and Chemical Properties

**3-Iodohexane** is a halogenated alkane with the chemical formula  $C_6H_{13}I$ .<sup>[1][2][3][4][5][6][7]</sup> Its structure consists of a six-carbon hexane chain with an iodine atom substituted at the third carbon position.

## Physical Properties

The physical characteristics of **3-Iodohexane** are summarized in the table below, providing key data for handling, storage, and application in experimental settings.

Property	Value	Source
Molecular Formula	C6H13I	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	212.07 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[8]</a>
Appearance	Colorless to yellowish liquid	<a href="#">[9]</a>
Density	1.420 - 1.444 g/cm <sup>3</sup>	<a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[10]</a>
Boiling Point	171.5 - 174.5 °C at 760 mmHg	<a href="#">[4]</a> <a href="#">[5]</a>
81-82 °C at 49 Torr	<a href="#">[7]</a>	
Melting Point	-68.15 °C (estimate)	<a href="#">[4]</a> <a href="#">[7]</a>
Refractive Index	1.490 - 1.494	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[10]</a>
Flash Point	55.1 °C	<a href="#">[5]</a>
Vapor Pressure	1.86 mmHg at 25 °C	<a href="#">[5]</a>

## Chemical Properties and Reactivity

**3-Iodoheptane**'s chemical behavior is largely dictated by the presence of the iodine atom, which makes it a versatile reagent in organic synthesis.[\[1\]](#)

Property	Description	Source
Solubility	Poorly soluble in water; soluble in non-polar organic solvents like hexane and toluene.	[1]
Reactivity	The carbon-iodine bond is relatively weak, making the iodine atom a good leaving group in nucleophilic substitution reactions. It is also used in cross-coupling reactions.	[1]
Stability	Can be light-sensitive. Commercially available samples may contain a stabilizer, such as copper.	[9]
LogP (Octanol/Water Partition Coefficient)	3.00 - 3.9	[2][7][10]

## Applications in Organic Synthesis

**3-Iodohexane** serves as a key building block for introducing a hexan-3-yl group into various molecular scaffolds. Its primary applications are in substitution and cross-coupling reactions, which are fundamental in the synthesis of more complex molecules for pharmaceuticals and agrochemicals.[1] For instance, it can be used to produce  $\alpha$ -ethylvaleric acid and 2-hexene.[7]

## Experimental Protocols

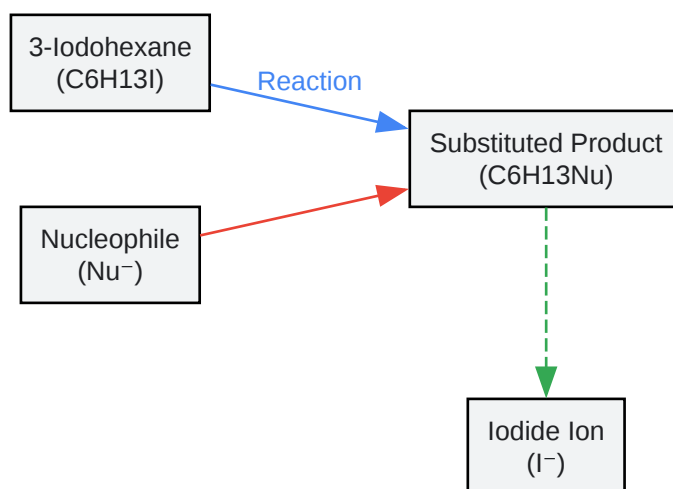
Detailed experimental protocols for reactions involving **3-Iodohexane** are specific to the desired transformation. A general procedure for a nucleophilic substitution reaction is outlined below.

General Protocol for Nucleophilic Substitution:

- **Reaction Setup:** A solution of **3-Iodohehexane** in a suitable anhydrous, non-polar organic solvent (e.g., diethyl ether, tetrahydrofuran) is prepared in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- **Nucleophile Addition:** The chosen nucleophile is added to the reaction mixture, often dropwise and at a controlled temperature (e.g., 0 °C or room temperature).
- **Reaction Monitoring:** The progress of the reaction is monitored by an appropriate analytical technique, such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** Upon completion, the reaction is quenched, typically with an aqueous solution. The organic layer is separated, washed, dried over a drying agent (e.g., anhydrous magnesium sulfate), and filtered.
- **Purification:** The crude product is purified, commonly by distillation or column chromatography, to yield the desired substituted product.

## Visualizing Chemical Reactivity

The following diagram illustrates a generalized nucleophilic substitution reaction where **3-Iodohehexane** is the substrate.



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Caption: Generalized Nucleophilic Substitution Reaction of **3-Iodohehexane**.

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